

In-Depth Technical Guide: 1,5-Dibromo-3-ethyl-2-iodobenzene

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Compound of Interest

Compound Name: 1,5-Dibromo-3-ethyl-2-iodobenzene

Cat. No.: B6336928

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety, handling, and physicochemical properties of **1,5-Dibromo-3-ethyl-2-iodobenzene** (CAS No. 1160573-80-7). Due to the limited availability of experimental data, this document incorporates predicted values from computational models to offer as complete a profile as possible for research and development applications.

Chemical Identity and Properties

1,5-Dibromo-3-ethyl-2-iodobenzene is a halogenated aromatic compound with the molecular formula $C_8H_7Br_2I$. Its structure features a benzene ring substituted with two bromine atoms, one iodine atom, and one ethyl group.

Table 1: Physicochemical Data for **1,5-Dibromo-3-ethyl-2-iodobenzene**

Property	Value	Source
CAS Number	1160573-80-7	Safety Data Sheet
Molecular Formula	C ₈ H ₇ Br ₂ I	Safety Data Sheet
Molecular Weight	417.85 g/mol	Calculated
Appearance	No data available	-
Melting Point	Predicted: 50-90 °C	Computational Prediction
Boiling Point	Predicted: 330-370 °C	Computational Prediction
Density	Predicted: 2.2-2.4 g/cm ³	Computational Prediction
Solubility in Water	No data available (Expected to be low)	Safety Data Sheet

Safety and Hazard Information

As with any chemical compound, **1,5-Dibromo-3-ethyl-2-iodobenzene** should be handled with care in a well-ventilated laboratory setting, utilizing appropriate personal protective equipment (PPE). The available Safety Data Sheet (SDS) indicates a lack of specific toxicological data. Therefore, it is prudent to treat this compound as potentially hazardous.

Table 2: Hazard Identification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Toxicity (Oral)	GHS07	Warning	H302: Harmful if swallowed. (Predicted)	P264, P270, P301+P312, P501
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation. (Predicted)	P264, P280, P302+P352, P332+P313, P362+P364
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation. (Predicted)	P280, P305+P351+P338, P337+P313
Specific Target Organ Toxicity	GHS07	Warning	H335: May cause respiratory irritation. (Predicted)	P261, P271, P304+P340, P312, P403+P233, P501

Note: Hazard statements and precautionary measures are based on predictions for structurally similar compounds and should be treated as a guideline in the absence of experimental data.

First Aid Measures:

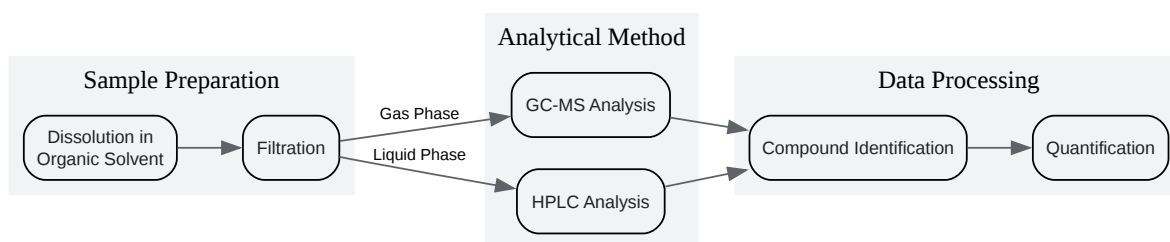
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.

Experimental Protocols

General Analytical Methods for Halogenated Benzenes

While a specific analytical method for **1,5-Dibromo-3-ethyl-2-iodobenzene** has not been documented in publicly available literature, general methods for halogenated benzenes can be adapted. These typically involve chromatographic techniques.

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a standard and highly effective method for the separation and identification of halogenated organic compounds.[1] A non-polar or mid-polarity capillary column would likely be suitable for separation. The mass spectrometer allows for confirmation of the molecular weight and fragmentation pattern, aiding in structural elucidation.
- **High-Performance Liquid Chromatography (HPLC):** Reversed-phase HPLC with a C18 column and a mobile phase consisting of a mixture of water and an organic solvent (e.g., acetonitrile or methanol) can also be used for the analysis of halogenated aromatic compounds.[2] UV detection is typically employed.[2]

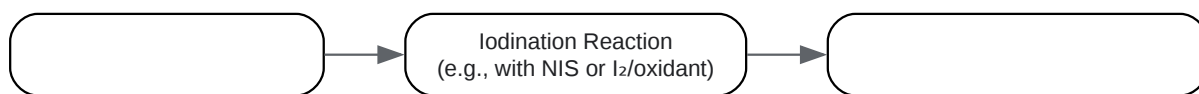


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Caption: General analytical workflow for halogenated benzenes.

Conceptual Synthesis Pathway

A specific, peer-reviewed synthesis protocol for **1,5-Dibromo-3-ethyl-2-iodobenzene** is not readily available. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles for the functionalization of aromatic rings. A potential starting material could be 1,3-dibromo-5-ethylbenzene, which would then undergo iodination.



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Caption: A conceptual synthesis pathway.

Biological Activity and Drug Development Applications

There is currently no publicly available information detailing the biological activity, signaling pathways, or specific applications of **1,5-Dibromo-3-ethyl-2-iodobenzene** in drug development. Halogenated benzene derivatives are a broad class of compounds with diverse biological activities, and as such, this molecule could be of interest as a scaffold or intermediate in medicinal chemistry. Further research is required to elucidate any potential therapeutic applications.

Handling and Storage

- **Handling:** Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid contact with skin and eyes. Avoid formation of dust and aerosols.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

Disposal Considerations

Dispose of this compound and its container in accordance with local, regional, national, and international regulations. Do not allow it to enter the environment.

Disclaimer: This document is intended for informational purposes only and is based on the limited data available. It is not a substitute for a formal Safety Data Sheet (SDS) and should not be used as the sole basis for safety and handling decisions. Researchers should always consult the most up-to-date SDS from the supplier and conduct a thorough risk assessment before using this chemical.

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References

- 1. chromatographyonline.com [chromatographyonline.com]
- 2. Separation of halogenated benzenes enabled by investigation of halogen– π interactions with carbon materials - Chemical Science (RSC Publishing) DOI:10.1039/C9SC04906A [pubs.rsc.org]
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